

what is the chemical structure of tetraethylphosphonium hexafluorophosphate

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Compound of Interest

Compound Name: *Tetraethylphosphonium
hexafluorophosphate*

Cat. No.: *B048112*

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Tetraethylphosphonium Hexafluorophosphate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **tetraethylphosphonium hexafluorophosphate**, a quaternary phosphonium salt with applications in synthetic chemistry. This document outlines its chemical structure, physicochemical properties, a representative synthesis protocol, and its role as a phase-transfer catalyst.

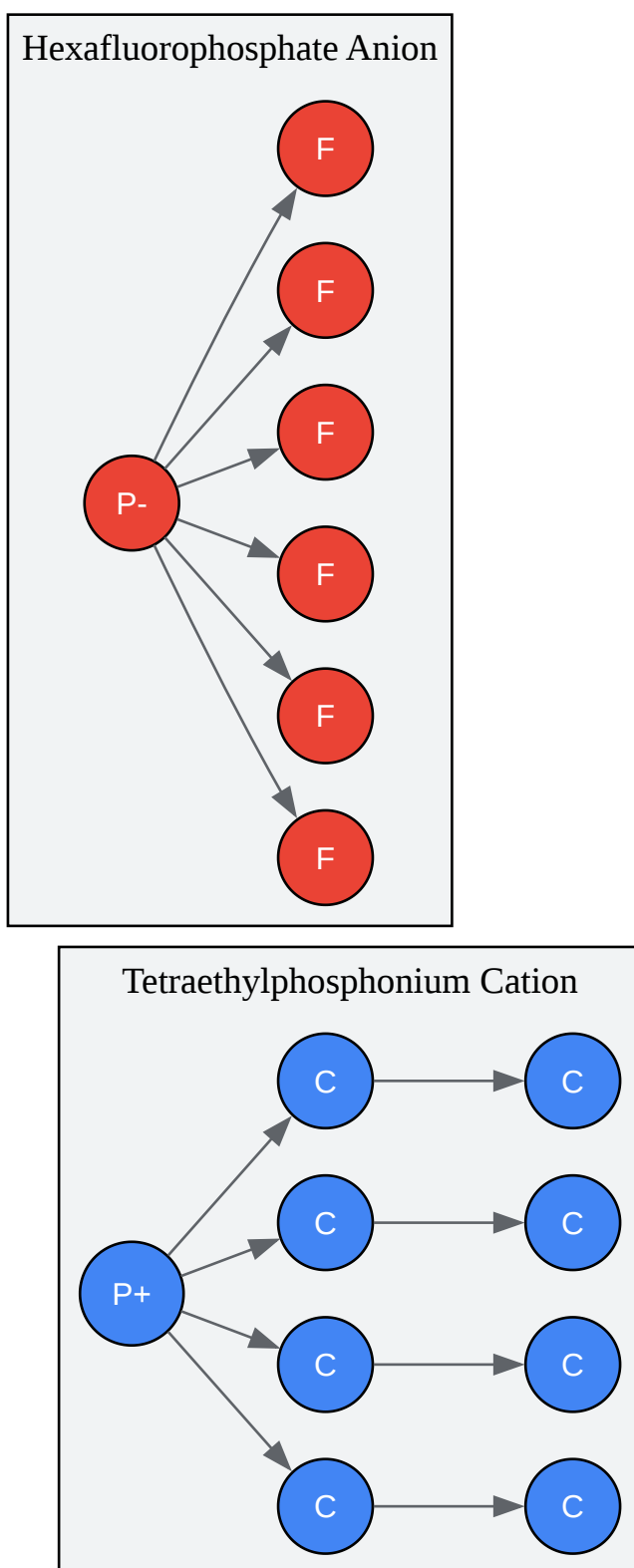
Chemical Structure and Identification

Tetraethylphosphonium hexafluorophosphate consists of a central phosphorus atom bonded to four ethyl groups, forming a tetraethylphosphonium cation. This cation is paired with a hexafluorophosphate anion ($[\text{PF}_6]^-$).

IUPAC Name: tetraethylphosphanium;hexafluorophosphate[1]

Canonical SMILES: CC--INVALID-LINK--(CC)CC.F--INVALID-LINK--(F)(F)(F)F[1]

InChI: InChI=1S/C8H20P.F6P/c1-5-9(6-2,7-3)8-4;1-7(2,3,4,5)6/h5-8H2,1-4H3;/q+1;-1[1]



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Caption: Chemical structure of **tetraethylphosphonium hexafluorophosphate**.

Physicochemical Properties

The following table summarizes the known quantitative data for **tetraethylphosphonium hexafluorophosphate**. It is important to note that while the compound is commercially available, detailed physical properties such as melting and boiling points are not consistently reported in publicly available literature or safety data sheets.

Property	Value	Reference
CAS Number	111928-07-5	[1][2]
Molecular Formula	C ₈ H ₂₀ F ₆ P ₂	[2]
Molecular Weight	292.18 g/mol	
Appearance	White to almost white crystal or powder	[2]
Purity	>99.0%	[2]
Melting Point	No data available	[2]
Boiling Point	No data available	[2]
Solubility	No data available	[2]

Experimental Protocols

Representative Synthesis via Metathesis Reaction

While a specific, detailed protocol for the synthesis of **tetraethylphosphonium hexafluorophosphate** is not readily available in published literature, a general and widely applicable method for synthesizing phosphonium hexafluorophosphate salts is through a metathesis (ion exchange) reaction. The following is a representative protocol based on the synthesis of similar compounds.

Materials:

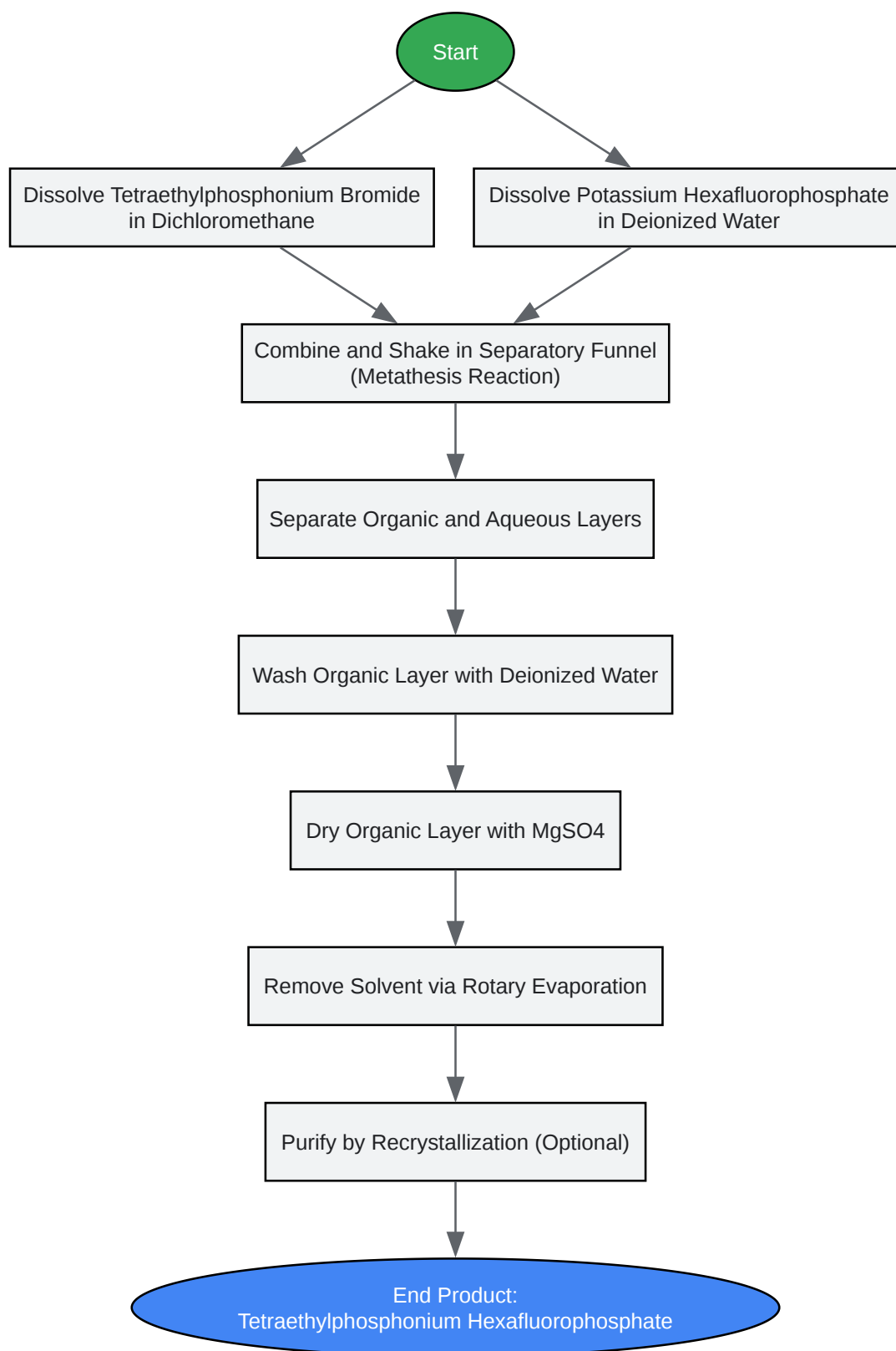
- Tetraethylphosphonium bromide (or another halide salt)
- Potassium hexafluorophosphate (KPF₆)

- Dichloromethane (CH_2Cl_2)
- Deionized water
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Preparation of Reactant Solutions:
 - Dissolve tetraethylphosphonium bromide (1.0 molar equivalent) in dichloromethane.
 - In a separate flask, dissolve potassium hexafluorophosphate (1.0-1.1 molar equivalents) in a minimal amount of deionized water.
- Reaction:
 - Combine the two solutions in a separatory funnel.
 - Shake the funnel vigorously for 15-20 minutes to facilitate the ion exchange between the organic and aqueous phases. The hexafluorophosphate anion will transfer to the organic phase to pair with the tetraethylphosphonium cation, while the potassium and bromide ions will remain in the aqueous phase.
- Separation and Washing:
 - Allow the layers to separate fully.
 - Collect the lower organic layer (dichloromethane), which now contains the desired **tetraethylphosphonium hexafluorophosphate**.
 - Wash the organic layer with two to three portions of deionized water to remove any remaining potassium bromide and excess potassium hexafluorophosphate.
- Drying and Solvent Removal:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter to remove the drying agent.
- Remove the dichloromethane under reduced pressure using a rotary evaporator to yield the crude product.
- Purification (Optional):
 - The resulting solid can be further purified by recrystallization from a suitable solvent system, such as a mixture of dichloromethane and diethyl ether, to obtain a product of high purity.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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